

AT7519 Technical Support Center: Stability and Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AT7519 Hydrochloride

CAS No.: 902135-91-5

Cat. No.: B1683947

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This technical support center provides guidance on the stability of AT7519, with a focus on the effects of freeze-thaw cycles. The information is intended for researchers, scientists, and drug development professionals using AT7519 in their experiments.

Frequently Asked Questions (FAQs)

Q1: How stable is AT7519 after repeated freeze-thaw cycles?

While specific quantitative data from peer-reviewed studies on the degradation of AT7519 after a set number of freeze-thaw cycles is not readily available, multiple suppliers strongly advise against repeated freeze-thawing of AT7519 solutions.^{[1][2]} This recommendation implies that the compound's stability may be compromised under these conditions, potentially leading to degradation and a decrease in its effective concentration and biological activity. To ensure experimental consistency and accuracy, it is best practice to prepare single-use aliquots of your AT7519 stock solution.^[1]

Q2: What are the recommended storage conditions for AT7519?

The recommended storage conditions for AT7519 depend on whether it is in solid form or dissolved in a solvent.

- **Solid Form:** As a powder, AT7519 is stable for at least two to three years when stored at -20°C.[3][4]
- **In Solvent:** Once dissolved, the stability of AT7519 varies based on the solvent and storage temperature. Stock solutions in DMSO can be stored for up to one year at -80°C or for one to six months at -20°C.[1][2][4] It is highly recommended to use fresh DMSO, as moisture-absorbing DMSO can reduce the solubility of AT7519.[5] Aqueous solutions of AT7519 are not recommended for storage longer than one day.[6]

Q3: What solvents can be used to dissolve AT7519?

AT7519 is soluble in several organic solvents, including DMSO, ethanol, and dimethylformamide (DMF).[3][6] For cell-based assays, DMSO is a commonly used solvent.[7][8] When preparing aqueous solutions for biological experiments, it is crucial to ensure that the final concentration of the organic solvent is minimal to avoid any potential physiological effects.[6]

Troubleshooting Guide

Issue: I am observing inconsistent or lower-than-expected activity of AT7519 in my experiments.

Possible Cause: This could be due to the degradation of AT7519, potentially caused by improper storage or handling, such as repeated freeze-thaw cycles of the stock solution.

Solution:

- **Prepare Fresh Aliquots:** If you have been using a stock solution that has undergone multiple freeze-thaw cycles, it is advisable to prepare a fresh stock solution from the solid compound.
- **Aliquot for Single Use:** Divide the newly prepared stock solution into single-use aliquots to minimize the number of freeze-thaw cycles for the entire stock.

- **Verify Storage Conditions:** Ensure that your aliquots are stored at the recommended temperature (-80°C for long-term storage in solvent).^{[1][4]}
- **Use High-Quality Solvents:** Use fresh, anhydrous grade DMSO to prepare your stock solutions to ensure maximum solubility and stability.^[5]

Data Summary

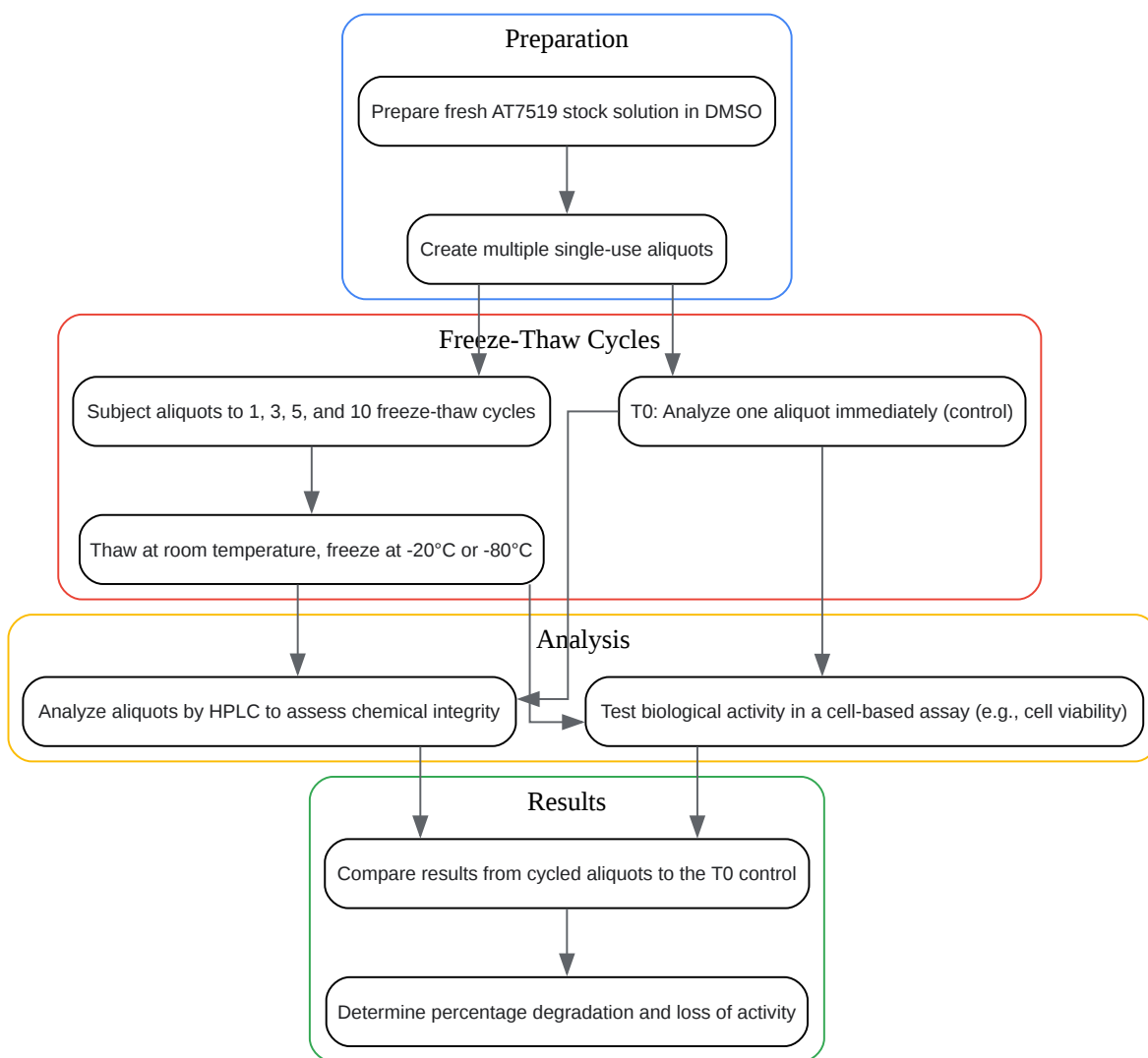
Table 1: Recommended Storage and Stability of AT7519

Form	Solvent	Storage Temperature	Stability
Solid (Powder)	N/A	-20°C	≥ 2-3 years
In Solvent	DMSO	-80°C	1 year
In Solvent	DMSO	-20°C	1 to 6 months
In Solvent	Aqueous	N/A	Not recommended for more than one day

Experimental Protocols & Visualizations

General Experimental Workflow for Assessing Freeze-Thaw Stability

Since specific stability data for AT7519 is not available, researchers can assess the stability of their own AT7519 solutions using a general workflow. This involves subjecting aliquots to a controlled number of freeze-thaw cycles and then analyzing the compound's integrity and activity.

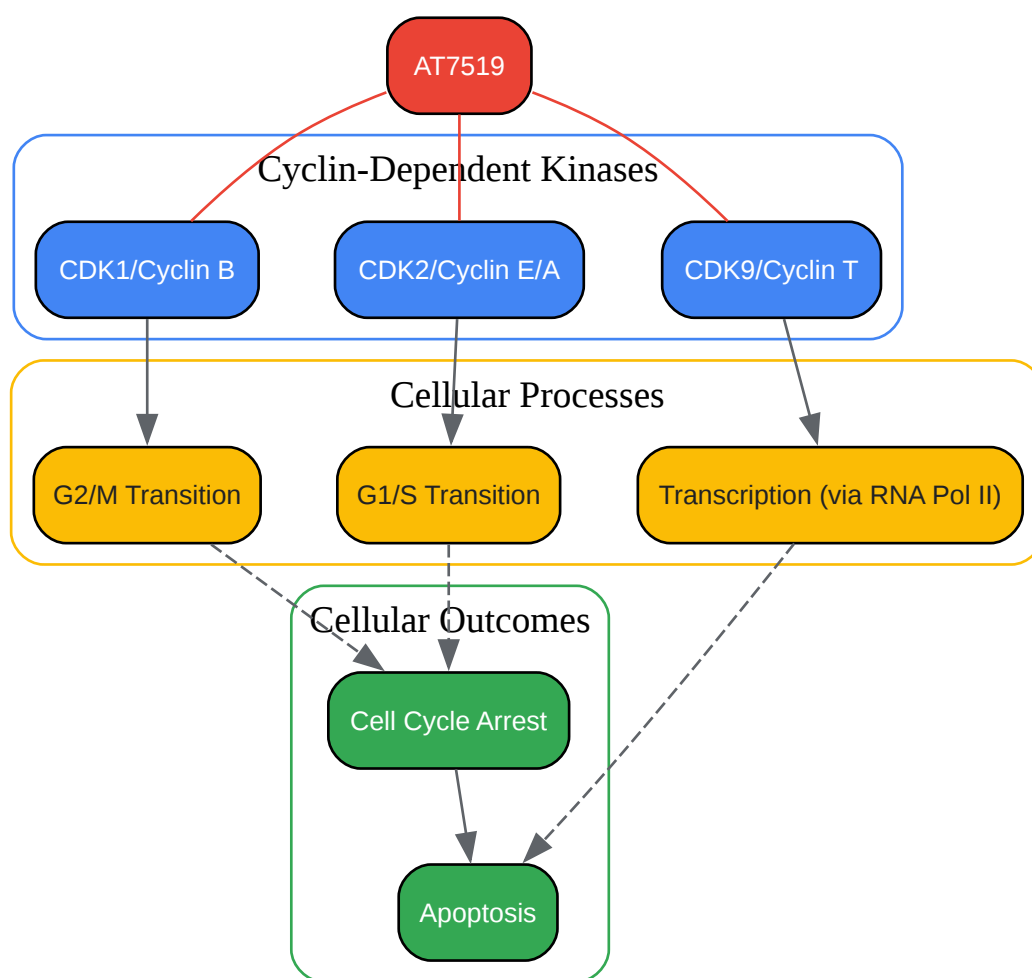


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Caption: Workflow for assessing AT7519 stability after freeze-thaw cycles.

AT7519 Signaling Pathway

AT7519 is a potent inhibitor of multiple cyclin-dependent kinases (CDKs), which play a crucial role in cell cycle progression and transcription. By inhibiting these kinases, AT7519 induces cell cycle arrest and apoptosis.[9][10]



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Caption: Simplified signaling pathway of AT7519's inhibitory action on CDKs.

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- To cite this document: BenchChem. [AT7519 Technical Support Center: Stability and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1683947/docs#at7519-technical-support-center-stability-and-handling\]](https://www.benchchem.com/product/b1683947/docs#at7519-technical-support-center-stability-and-handling)

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